

# western blot protocol for measuring PP2A activity after MP07-66 treatment

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MP07-66

Cat. No.: B8229418

[Get Quote](#)

## Application Note & Protocol

Topic: Western Blot Protocol for Measuring PP2A Activity Following **MP07-66** Treatment

Audience: Researchers, scientists, and drug development professionals.

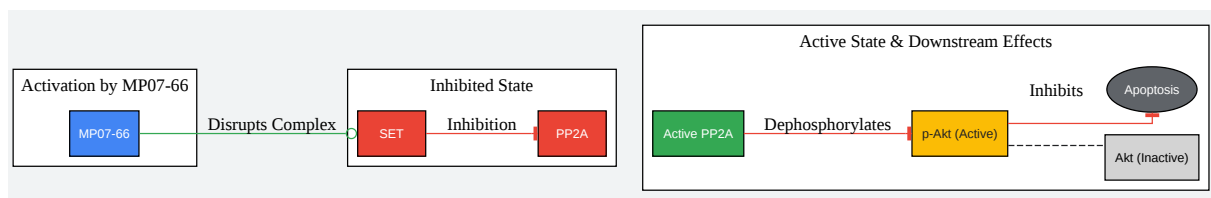
## Introduction

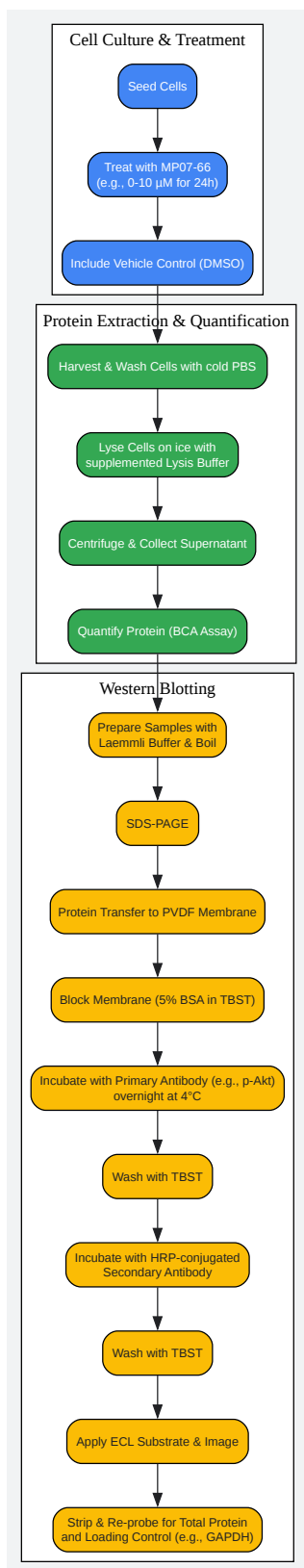
Protein Phosphatase 2A (PP2A) is a critical serine/threonine phosphatase that acts as a tumor suppressor by regulating various signaling pathways involved in cell growth, proliferation, and apoptosis. Its activity is often suppressed in various cancers. **MP07-66** is a novel FTY720 analog that has been identified as a PP2A-activating drug. It functions by disrupting the interaction between PP2A and its endogenous inhibitor, SET, leading to the reactivation of PP2A's phosphatase activity.[1][2][3] This reactivation can, in turn, dephosphorylate key oncogenic proteins, making **MP07-66** a promising candidate for cancer therapy.[4][5]

This document provides a detailed protocol for assessing the activity of PP2A in cell culture following treatment with **MP07-66**. While direct measurement of phosphatase activity often involves colorimetric or fluorescent assays using synthetic phosphopeptides[6][7][8], Western blotting offers a robust and widely accessible method to indirectly measure PP2A activity by quantifying the dephosphorylation of its downstream target proteins. This protocol will focus on using Western blot to detect changes in the phosphorylation status of a known PP2A substrate as a readout for **MP07-66**-induced PP2A activation.

## Signaling Pathway of MP07-66 Action

The diagram below illustrates the mechanism by which **MP07-66** activates PP2A and its downstream effects. In cancer cells, the SET protein often binds to PP2A, inhibiting its tumor-suppressive phosphatase activity. **MP07-66** disrupts this SET-PP2A complex, releasing active PP2A.[1][2][3] The reactivated PP2A can then dephosphorylate pro-survival proteins, such as phosphorylated Akt (p-Akt) and Bcl-2 (p-Bcl2), thereby promoting apoptosis.[9]





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. Targeted activation of the SHP-1/PP2A signaling axis elicits apoptosis of chronic lymphocytic leukemia cells | Haematologica [haematologica.org]
- 4. Targeted activation of the SHP-1/PP2A signaling axis elicits apoptosis of chronic lymphocytic leukemia cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Targeted activation of the SHP-1/PP2A signaling axis elicits apoptosis of chronic lymphocytic leukemia cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. resources.rndsystems.com [resources.rndsystems.com]
- 7. Modulation of protein phosphatase 2A (PP2A) activity alters androgen-independent growth of prostate cancer cells: therapeutic implications - PMC [pmc.ncbi.nlm.nih.gov]
- 8. PP2A Immunoprecipitation Phosphatase Assay Kit | 17-313 [merckmillipore.com]
- 9. Activation of the PP2A-B56 $\alpha$  heterocomplex synergizes with venetoclax therapies in AML through BCL2 and MCL1 modulation - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [western blot protocol for measuring PP2A activity after MP07-66 treatment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8229418#western-blot-protocol-for-measuring-pp2a-activity-after-mp07-66-treatment]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)